

H-Gly-D-Tyr-OH structure and molecular weight.

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Compound of Interest

Compound Name: *H-Gly-D-Tyr-OH*

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An In-depth Technical Guide to **H-Gly-D-Tyr-OH**: Structure, Properties, and Biological Context

This technical guide provides a comprehensive overview of the dipeptide **H-Gly-D-Tyr-OH**, also known as Glycyl-D-tyrosine. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on its chemical properties, synthesis, and potential biological relevance.

Physicochemical Properties

The fundamental properties of **H-Gly-D-Tyr-OH** are crucial for its application in experimental settings. Key quantitative data are summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄
Molecular Weight	238.24 g/mol
IUPAC Name	(2R)-2-(2-aminoacetamido)-3-(4-hydroxyphenyl)propanoic acid
Synonyms	Glycyl-D-tyrosine
Appearance	White to off-white powder
Solubility	Soluble in water. Dipeptides of tyrosine, such as Glycyl-L-tyrosine, exhibit increased solubility and stability in water compared to the monomeric amino acid.[1]

Chemical Structure

The structure of **H-Gly-D-Tyr-OH** consists of a glycine residue linked to a D-tyrosine residue via a peptide bond. The D-configuration of tyrosine is a key stereochemical feature.

Figure 1: Chemical structure of **H-Gly-D-Tyr-OH**.

Experimental Protocols: Synthesis of Glycyl-Tyrosine

While the following protocols are described for the synthesis of Glycyl-L-tyrosine, the methodologies are directly applicable to the synthesis of the D-enantiomer by substituting L-tyrosine with D-tyrosine.

Acyl Chloride Method

This method involves the reaction of tyrosine with chloroacetyl chloride followed by amination.

- N-Chloroacetylation of Tyrosine:
 - Suspend L-tyrosine in a mixture of distilled water, an aqueous solution of sodium hydroxide, and toluene.
 - Cool the suspension to a temperature between -5 to 0°C.
 - Simultaneously add a mixture of chloroacetyl chloride and toluene, and a 10 N aqueous solution of sodium hydroxide dropwise to the suspension.
 - Maintain the pH of the reaction mixture between 12 and 12.6 and the temperature below 5°C.
 - After the addition is complete, adjust the pH to 8.5 with concentrated hydrochloric acid and separate the aqueous layer containing N-chloroacetyl-L-tyrosine.[2]
- Amination:
 - The resulting N-chloroacetyl-L-tyrosine is then reacted with aqueous ammonia to produce N-glycyl-L-tyrosine.[2]

Carbodiimidazole Method

This method utilizes a condensing agent for the peptide bond formation.

- **Protection of Glycine:** Protect the amino group of glycine with a benzyloxycarbonyl (Cbz) group.
- **Condensation:** Use N,N'-carbonyldiimidazole as a condensing agent to facilitate the reaction between Cbz-glycine and ethyl tyrosine ethyl ester.
- **Deprotection:** Remove the benzyloxycarbonyl group and the ethyl ester group through hydrolysis to yield Glycyl-L-tyrosine.

Direct Preparation from Glycyl Chloride Hydrochloride

This method involves the direct reaction of a glycine derivative with tyrosine.

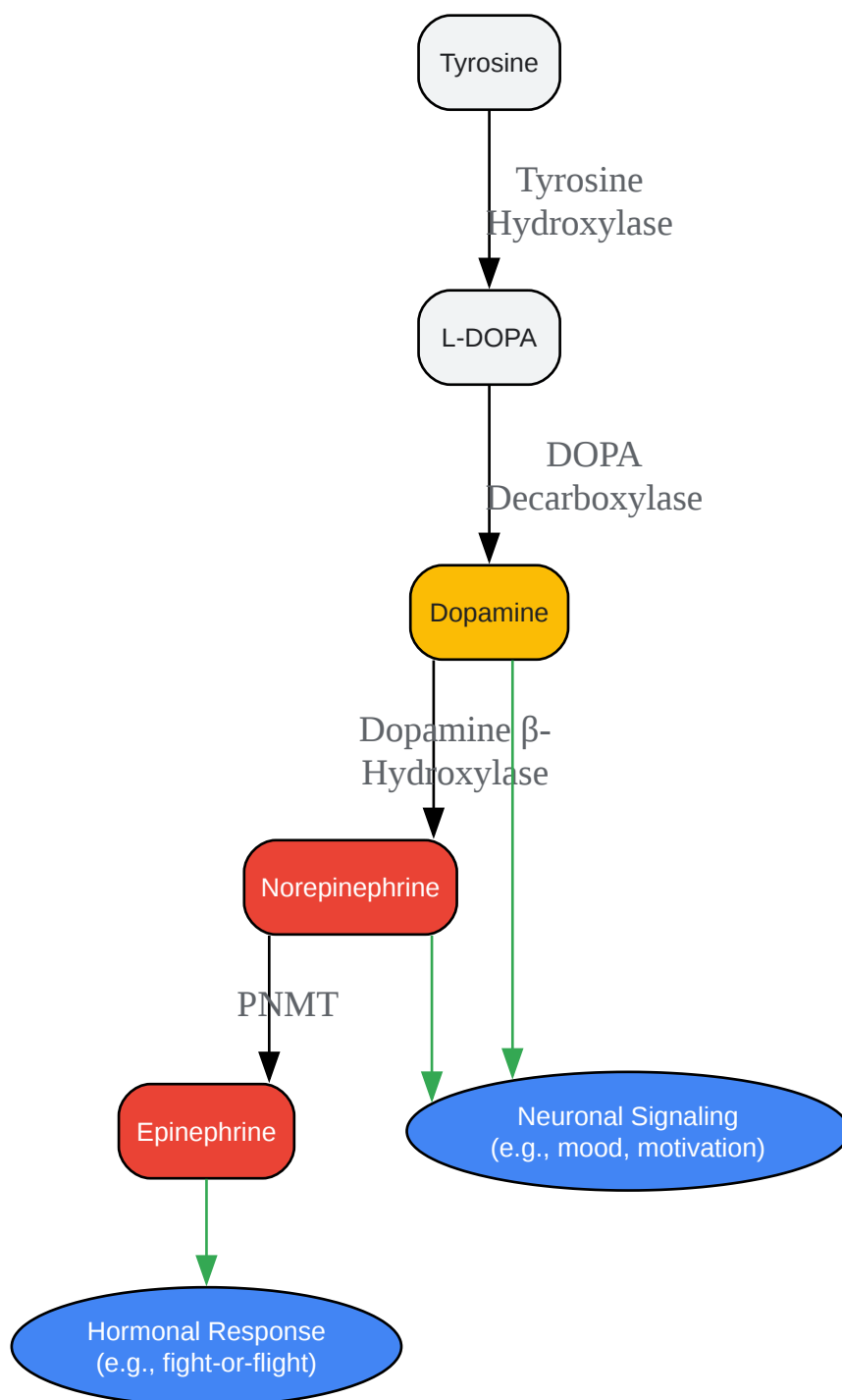
- **Preparation of Glycyl Chloride Hydrochloride:** Synthesize glycyl chloride hydrochloride by reacting glycine with thionyl chloride.
- **Peptide Formation:** React the prepared glycyl chloride hydrochloride with tyrosine in an aqueous solution to form glycyl-tyrosine. This method is noted for its high yield and reduced environmental impact.

Biological Context and Signaling

Direct evidence for specific signaling pathways involving **H-Gly-D-Tyr-OH** is not extensively documented. However, the biological relevance can be inferred from the roles of its constituent amino acid, D-tyrosine, and the general functions of short peptides.

Role of Tyrosine in Signaling

Tyrosine is a critical amino acid in various signaling pathways. It is a precursor for the synthesis of important catecholamines, which act as neurotransmitters and hormones.



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Figure 2: Simplified catecholamine biosynthesis pathway from tyrosine.

Furthermore, tyrosine residues in proteins are key substrates for protein tyrosine kinases (PTKs). The phosphorylation of tyrosine is a fundamental mechanism in signal transduction, regulating cellular processes such as proliferation, differentiation, and migration. Receptor

Tyrosine Kinases (RTKs), like the insulin receptor, are activated by ligand binding, leading to autophosphorylation and the initiation of downstream signaling cascades.

Potential Roles of H-Gly-D-Tyr-OH

- **Tyrosine Source:** Glycyl-dipeptides are considered effective sources for tyrosine supplementation, for instance, in parenteral nutrition. This is due to their enhanced solubility and stability compared to free tyrosine. Upon administration, they can be hydrolyzed to release free tyrosine.
- **Antioxidant Activity:** Studies on tripeptides suggest that the presence of a C-terminal tyrosine residue contributes significantly to antioxidant capacity. The phenolic hydroxyl group of tyrosine can act as an electron donor to neutralize free radicals. It is plausible that **H-Gly-D-Tyr-OH** could exhibit similar antioxidant properties.
- **Signaling Molecule:** Short peptides can function as signaling molecules and modulators of protein-protein interactions. While a specific signaling role for **H-Gly-D-Tyr-OH** has not been identified, its potential to interact with various biological targets should not be overlooked.

In summary, **H-Gly-D-Tyr-OH** is a dipeptide with well-defined chemical properties. Its synthesis can be achieved through established peptide chemistry protocols. While its specific biological functions are a subject for further investigation, its potential as a stable source of D-tyrosine and as a molecule with antioxidant properties makes it a compound of interest for further research.

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